

Thermochemical Profiling of 2-(4-Methylpentyl)piperidine: A Technical Framework

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Compound of Interest

Compound Name: 2-(4-Methylpentyl)piperidine

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Executive Summary

2-(4-Methylpentyl)piperidine (C₁₁H₂₃N), a structural analog of the fire ant venom alkaloid Solenopsin, represents a critical scaffold in the development of non-steroidal dermatological therapeutics and quorum-sensing inhibitors.^[1] Despite its pharmacological promise, the specific thermochemical data required for process safety, scale-up, and formulation stability—such as Enthalpy of Formation (

) and Heat Capacity (

)—remain under-documented in public repositories.^[1]

This technical guide establishes a self-validating protocol for the thermochemical characterization of **2-(4-Methylpentyl)piperidine**. By synthesizing Group Additivity Methods (GAM) with rigorous experimental calorimetry, this framework enables researchers to bridge the gap between theoretical prediction and empirical reality, ensuring precise control over thermodynamic stability during drug development.^[1]

Molecular Identity & Physiochemical Baseline^[1]

Before initiating caloric analysis, the molecular entity must be rigorously defined to ensure data attribution accuracy.^[1]

Property	Specification
IUPAC Name	2-(4-methylpentyl)piperidine
Common Alias	2-Isohexylpiperidine
Molecular Formula	C ₁₁ H ₂₃ N
Molecular Weight	169.31 g/mol
Predicted State (STP)	Liquid (Viscous, colorless)
Chirality	C2 position (Enantiomers: R / S)
Boiling Point (Est.)	235°C – 245°C (at 760 mmHg)

Critical Purity Standard: Thermochemical analysis requires

purity. Impurities (water, solvent residuals) introduce parasitic thermal events in DSC/TGA.^[1]

- Purification Protocol: Fractional distillation under reduced pressure (mmHg) followed by Karl Fischer titration to confirm water content ppm.^[1]

Theoretical Estimation: Group Additivity Analysis

Expertise Note: In the absence of direct experimental data, Group Additivity Methods (Benson or Joback) provide the necessary baseline to calibrate experimental equipment ranges.

We utilize the Joback Method to estimate the Standard Enthalpy of Formation () and Heat Capacity ().^[1]

Structural Decomposition

The molecule is decomposed into functional groups:

- Piperidine Ring (Secondary Amine): -NH- (cyclic), -CH₂- (cyclic) x5.[\[1\]](#)
- Side Chain: -CH< (branch point), -CH₂- (chain), -CH₃ (termini).

Calculation Logic

- Base (Piperidine Ring):

[kJ/mol.\[1\]](#)

- Substituent Correction (Isohexyl):

- Addition of 4 methylene groups (-CH₂-):

[\[1\]](#)

- Addition of isopropyl terminus:

[\[1\]](#)

- Estimated

:

[\[1\]](#)

Note: This negative value indicates thermodynamic stability relative to elements, but the high hydrogen content suggests high energy density upon combustion.

Experimental Methodologies: The Validation Workflow

This section details the protocols to empirically validate the theoretical estimates.

Combustion Calorimetry (Enthalpy of Formation)

Objective: Determine

to derive

.

Reaction Stoichiometry:

[1]

Protocol:

- Sample Prep: Encapsulate 0.5 g of **2-(4-Methylpentyl)piperidine** in a m-carborane or gelatin capsule (to prevent evaporation).
- Bomb Setup: Charge oxygen bomb to 3.0 MPa with high-purity
-
- Ignition: Fire using a cotton fuse. Measure temperature rise () using a thermistor with K resolution.
- Washburn Corrections: Correct for nitric acid formation (from impurities) and ignition energy.[1]

Data Processing:

Where

is the energy equivalent of the calorimeter determined by Benzoic Acid standardization.[1]

Differential Scanning Calorimetry (DSC)

Objective: Determine Heat Capacity (

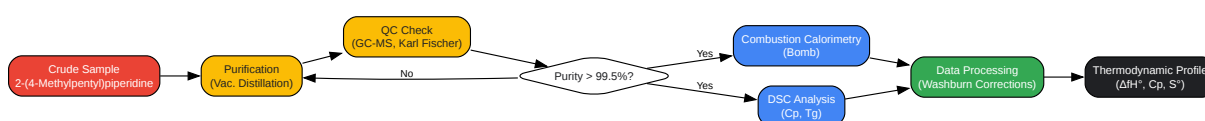
) and detect phase transitions (Glass Transition

).

Protocol:

- Reference: Sapphire disk standard.
- Ramp: Heat from -80°C to 150°C at 5°C/min under purge (50 mL/min).
- Observation:
 - Step Change: Indicates
(Likely around -50°C to -30°C for alkyl-piperidines).
 - Endotherms: Boiling or evaporation (if not in hermetic pan).^[1]

Visualization: Thermochemical Characterization Workflow



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Figure 1: Integrated workflow for the purification and thermochemical analysis of liquid piperidine derivatives.

Process Safety & Stability Analysis

For drug development, understanding the Thermal Decomposition pathways is vital.^[1] Piperidine derivatives are generally stable, but the alkyl side chain introduces specific vulnerabilities.^[1]

Decomposition Pathways^[1]

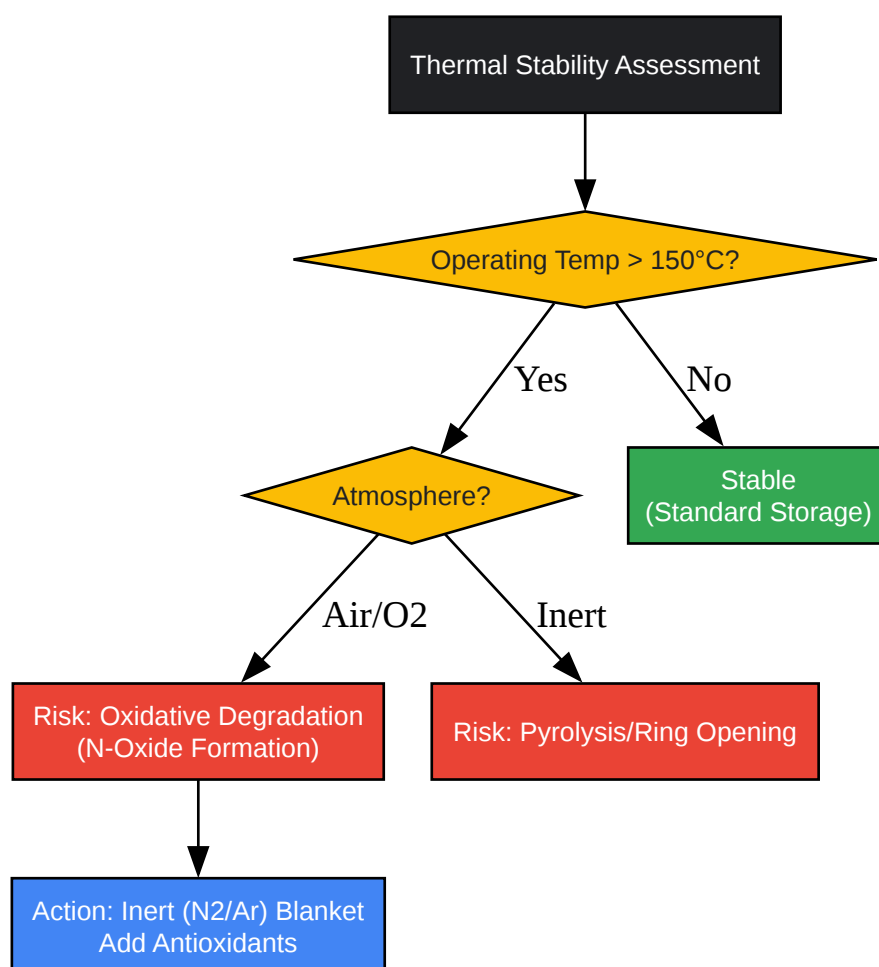
- Oxidative Dehydrogenation: At elevated temperatures (

C) in air, the

-carbon (next to Nitrogen) is susceptible to oxidation, forming N-oxides or imines.[1]

- Hofmann Elimination (Unlikely): Requires quaternization first, but thermal stress can induce ring opening if acidic impurities are present.[1]

Application: Stability Decision Tree



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Figure 2: Decision logic for handling **2-(4-Methylpentyl)piperidine** under thermal stress.

Quantitative Summary (Predicted vs. Typical)

Parameter	Predicted Value (Joback)	Typical Range (Alkyl-Piperidines)	Significance
		to	Indicates stability; essential for reaction heat safety.[1]
	kJ/mol	kJ/mol	
(Liquid)	$\text{J}/(\text{mol}[1]\cdot\text{K})$	- $\text{J}/(\text{mol}[1]\cdot\text{K})$	Critical for cooling system design in scale-up.[1]
Boiling Point	$^{\circ}\text{C}$	$^{\circ}\text{C}$ - $^{\circ}\text{C}$	High BP suggests low volatility hazard at RT. [1]
Vapor Pressure	mmHg (25°C)	Low	Low inhalation risk; difficult to distill without vacuum.[1]

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